

# N6-Cyclohexyladenosine solubility issues in aqueous solutions

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## Compound of Interest

Compound Name: N6-Cyclohexyladenosine

Cat. No.: B15620143

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## N6-Cyclohexyladenosine (CHA) Technical Support Center

Welcome to the technical support center for **N6-Cyclohexyladenosine** (CHA). This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility of CHA in aqueous solutions during their experiments.

### Frequently Asked Questions (FAQs)

Q1: What is **N6-Cyclohexyladenosine** (CHA) and what is its primary mechanism of action?

A1: **N6-Cyclohexyladenosine** (CHA) is a selective and high-affinity agonist for the adenosine A1 receptor (A1R), with an EC50 of 8.2 nM.[1][2] A1R is a G protein-coupled receptor (GPCR) that, upon activation, inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[3] CHA has been shown to enhance the activation of the PI3K/Akt/CREB/BDNF signaling axis and is used in research related to neuroprotection, sleep induction, and cardiovascular function.[1]

Q2: I am observing precipitation after adding my CHA stock solution to my aqueous cell culture medium. What is the likely cause?

A2: Precipitation of CHA in aqueous solutions is a common issue due to its limited water solubility. The most likely cause is that the concentration of CHA in the final aqueous solution exceeds its solubility limit. This can be exacerbated by "solvent shock," where the rapid dilution of a concentrated organic stock (like DMSO) into an aqueous medium causes the compound to crash out of solution. Other contributing factors can include the pH of the medium, temperature shifts, and interactions with other media components.[4][5]

Q3: What is the maximum recommended final concentration of DMSO in cell culture media?

A3: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should generally be kept below 0.5%.[4] However, the tolerance to DMSO can vary significantly between different cell lines. It is crucial to perform a vehicle control experiment to determine the maximum tolerable DMSO concentration for your specific cell line.[4]

Q4: How should I store my solid CHA and prepared stock solutions?

A4: Solid **N6-Cyclohexyladenosine** should be stored at -20°C for long-term stability (months to years).[6] Once prepared, stock solutions in solvents like DMSO should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.[1][7] At -80°C, the solution can be stable for up to 2 years, while at -20°C, it is typically stable for up to 1 year.[1][2]

## Troubleshooting Guide: CHA Precipitation in Aqueous Solutions

If you are encountering precipitation of **N6-Cyclohexyladenosine** in your aqueous experimental solutions, follow this step-by-step troubleshooting guide.

### Step 1: Verify Your Stock Solution

- Observation: Check your concentrated CHA stock solution (e.g., in DMSO). Is it clear, or is there visible precipitate?
- Action: If the stock solution has precipitated, gently warm it in a 37°C water bath and vortex or sonicate until the compound is fully redissolved.[2][5] Always allow the vial to return to

room temperature before opening to avoid moisture condensation.<sup>[7]</sup> If it does not redissolve, prepare a fresh stock solution.

### Step 2: Optimize the Dilution Procedure

- Problem: Adding a cold, concentrated stock solution directly to a large volume of aqueous media can cause the compound to precipitate immediately.
- Protocol:
  - Pre-warm your cell culture medium or aqueous buffer to 37°C.<sup>[5]</sup>
  - Instead of a single large dilution, perform a serial dilution. First, dilute the CHA stock into a smaller volume of pre-warmed media.
  - Add the CHA stock solution drop-wise to the pre-warmed medium while gently swirling or vortexing.<sup>[5]</sup> This rapid mixing helps to disperse the compound quickly and avoid localized high concentrations.<sup>[4]</sup>
  - Use the freshly prepared CHA-containing medium immediately to minimize the risk of precipitation over time.<sup>[2]</sup>

### Step 3: Adjust Final Concentration and Solvent System

- Problem: The desired final concentration of CHA may be too high for the aqueous environment, even with a low DMSO concentration.
- Solutions:
  - Lower the CHA Concentration: Test a lower final working concentration of CHA.
  - Use Solubility Enhancers: For in vivo or other specific applications, co-solvents and solubility enhancers can be used. A common formulation includes PEG300, Tween-80, and saline in addition to DMSO.<sup>[1][2]</sup>
  - Serum: If your experiment allows, the presence of serum in the cell culture medium can help to keep hydrophobic compounds in solution, as proteins like albumin can bind to the compound.<sup>[4]</sup>

## Quantitative Data Summary

The solubility of **N6-Cyclohexyladenosine** can vary depending on the solvent and the specific batch of the compound. The following tables summarize the available solubility data.

Table 1: Solubility in Organic Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
DMSO	≥ 100 mg/mL	≥ 286.22 mM	[1]
DMSO	99 mg/mL	283.36 mM	[2]
DMSO	5 mg/mL	14.31 mM	[8]
Ethanol	20 mM	6.99 mg/mL	
Ethanol	3 mg/mL	8.59 mM	[8]
DMF	20 mg/mL	57.24 mM	[8]

Note: The molecular weight of **N6-Cyclohexyladenosine** is approximately 349.38 g/mol . "≥" indicates that the compound is soluble at that concentration, but the saturation point was not determined.

Table 2: Solubility in Aqueous-Based Solutions and Formulations

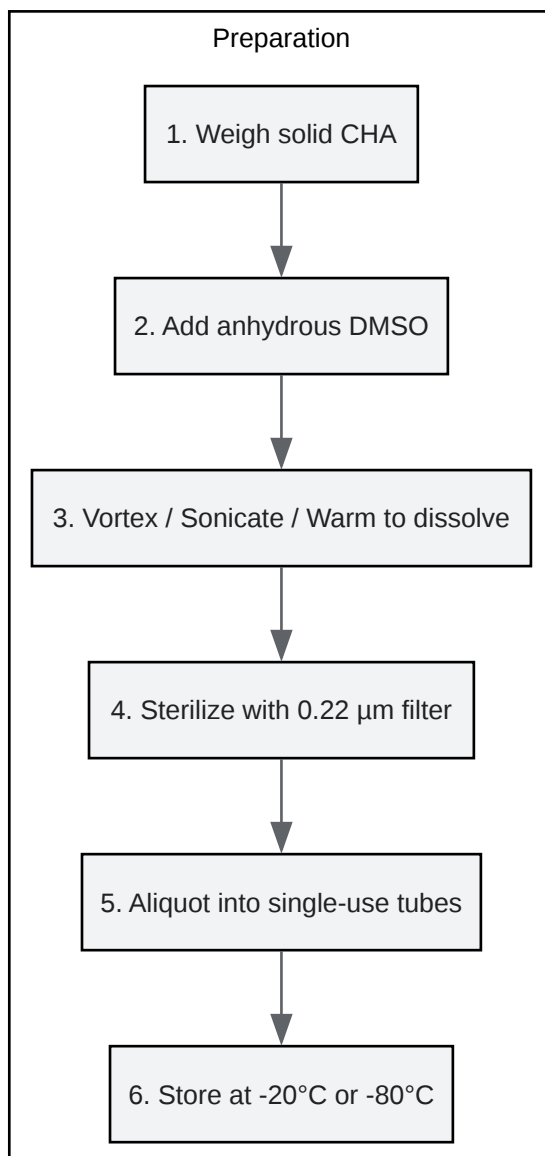
Solvent System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	3.3 mg/mL	9.45 mM	<a href="#">[2]</a>
DMSO:PBS (pH 7.2) (1:6)	0.14 mg/mL	0.40 mM	<a href="#">[8]</a>
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	1.43 mM	<a href="#">[8]</a>

## Experimental Protocols & Visualizations

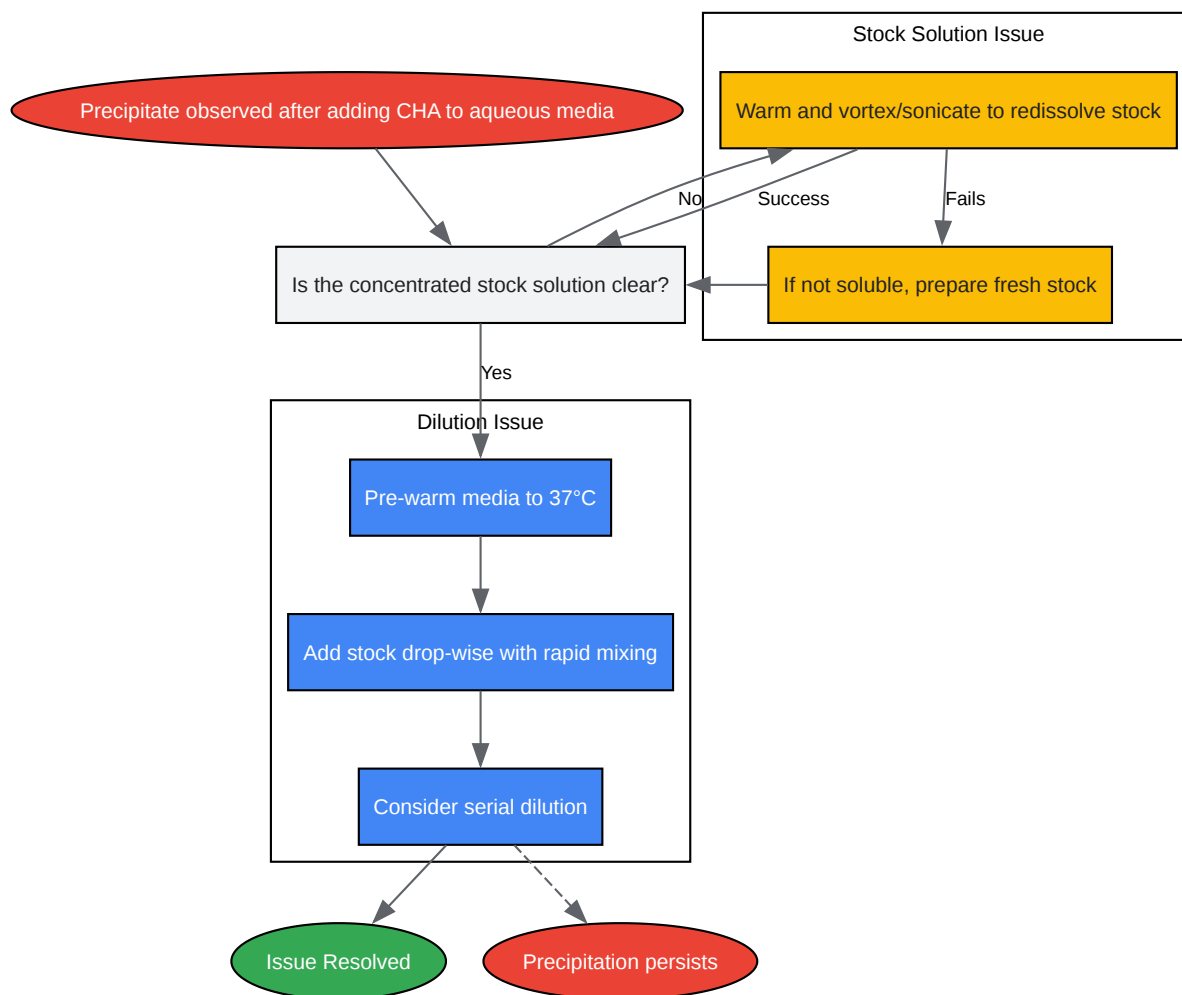
### Protocol: Preparation of a 10 mM CHA Stock Solution in DMSO

- **Weigh the Compound:** Accurately weigh out the desired amount of solid **N6-Cyclohexyladenosine** powder. For example, to make 1 mL of a 10 mM solution, you would need 3.49 mg (Molecular Weight = 349.38 g/mol ).
- **Add Solvent:** Add the appropriate volume of high-purity, anhydrous DMSO. For the example above, add 1 mL of DMSO.
- **Dissolve:** Vortex the solution thoroughly. If necessary, gently warm the vial in a 37°C water bath or sonicate to ensure the compound is completely dissolved.[\[2\]](#) Visually inspect the solution to confirm there are no solid particles.
- **Sterilization (Optional):** For cell culture applications, sterilize the stock solution by passing it through a 0.22 µm syringe filter.
- **Storage:** Aliquot the stock solution into sterile, single-use tubes and store at -20°C or -80°C.[\[1\]](#)

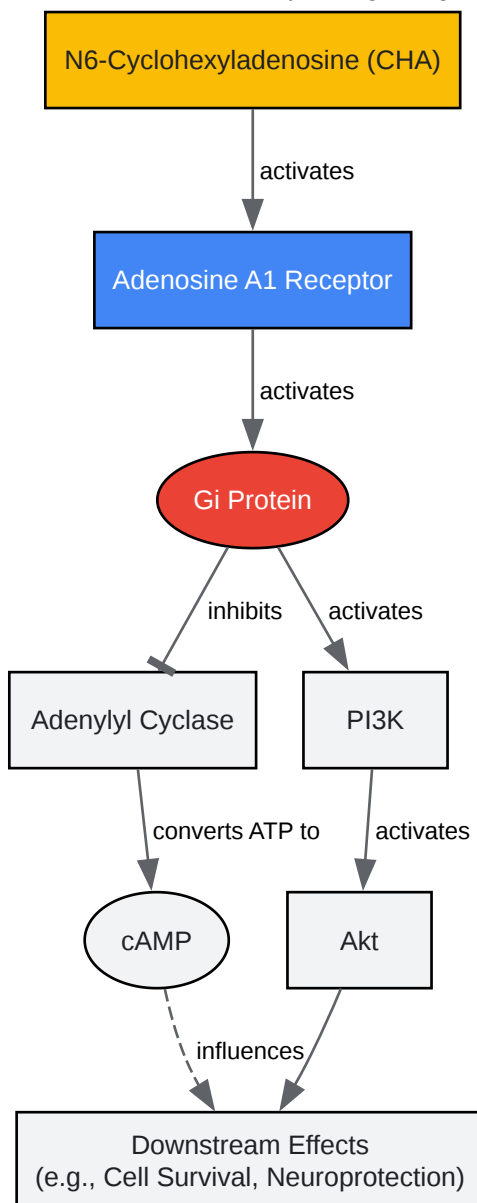
## Workflow for Preparing CHA Stock Solution



## Troubleshooting CHA Precipitation in Aqueous Media



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